

molecular weight and formula of 1-Benzyl-3-bromopyrrolidine

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Compound of Interest

Compound Name: 1-Benzyl-3-bromopyrrolidine

Cat. No.: B1283440

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An In-depth Technical Guide to 1-Benzyl-3-bromopyrrolidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-Benzyl-3-bromopyrrolidine**, a key intermediate in organic synthesis and pharmaceutical development. This document summarizes its core characteristics and provides essential data for laboratory applications.

Core Properties of 1-Benzyl-3-bromopyrrolidine

The fundamental molecular attributes of **1-Benzyl-3-bromopyrrolidine** are crucial for its application in experimental design and chemical synthesis. The table below provides a summary of these key quantitative data points.

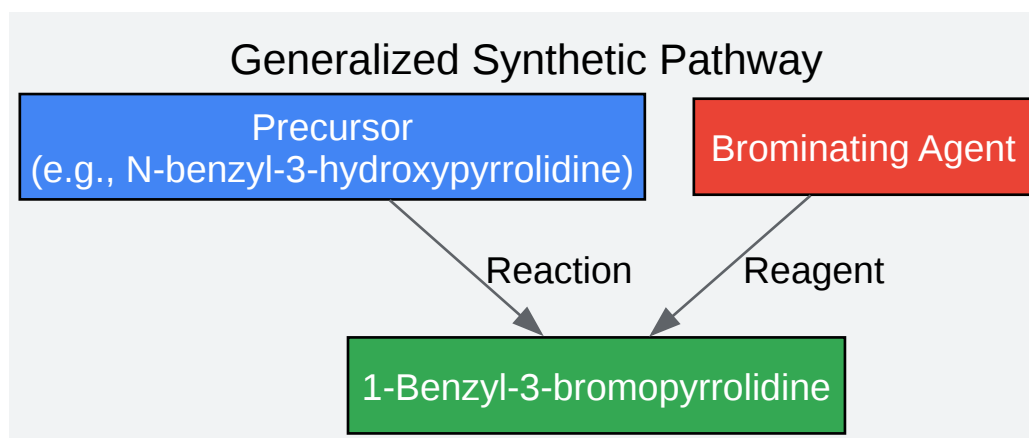
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ BrN	[1][2][3]
Molecular Weight	240.14 g/mol	[2][4]
Monoisotopic Mass	239.03096 Da	[3]
InChI	InChI=1S/C11H14BrN/c12-11-6-7-13(9-11)8-10-4-2-1-3-5-10/h1-5,11H,6-9H2	[1][3]
InChIKey	VOXJTPBOJBQGSU-UHFFFAOYSA-N	[1][3]
Canonical SMILES	<chem>C1CN(CC1Br)CC2=CC=CC=C2</chem>	[2][3]
CAS Number	38042-74-9	[1][2]

Experimental Protocols

Due to the proprietary and varied nature of synthetic and analytical methods, specific, detailed experimental protocols for **1-Benzyl-3-bromopyrrolidine** are not publicly available in comprehensive, citable documents. However, a general understanding of its synthesis can be inferred from related compounds. For instance, the synthesis of chiral (R)-**1-benzyl-3-bromopyrrolidine** can be achieved from (S)-N-benzyl-3-hydroxypyrrolidine.[4] Similarly, the related compound 1-Benzyl-3-pyrrolidinone is used as a starting reagent in the synthesis of vinyl triflates and to prepare chiral, alkenyl sulfoximines.[5]

Logical Relationship in Synthesis

The following diagram illustrates a generalized synthetic pathway, highlighting the role of precursor molecules in the synthesis of brominated pyrrolidine derivatives.



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Caption: Simplified workflow for the synthesis of **1-Benzyl-3-bromopyrrolidine**.

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